

Navigating Eupatin Disposal: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Eupatin

Cat. No.: B013028

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For immediate release, this document provides essential safety and logistical information for the proper handling and disposal of **Eupatin**, a trimethoxyflavone of interest to researchers and drug development professionals. Given the bioactive nature of **Eupatin**, adherence to strict disposal protocols is crucial to ensure laboratory safety and prevent environmental contamination.

While a specific Safety Data Sheet (SDS) with explicit disposal instructions for **Eupatin** is not readily available in public databases, the following guidelines are based on best practices for the management of bioactive chemical waste. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with local, state, and federal regulations.

Summary of Key Chemical Data

Proper identification of chemical waste is the first step in safe disposal. The following table summarizes key identifiers for **Eupatin**.^{[1][2]} This information should be used for labeling all waste containers.

Identifier	Value	Source
IUPAC Name	3,5-dihydroxy-2-(3-hydroxy-4-methoxyphenyl)-6,7-dimethoxychromen-4-one	PubChem[1]
CAS Number	19587-65-6	PubChem[1]
Molecular Formula	C ₁₈ H ₁₆ O ₈	PubChem[1]
Molecular Weight	360.3 g/mol	PubChem[1]
UNII	W1TP9G8H92	GSRS[2]

Eupatin Disposal Protocol

The proper disposal of **Eupatin** and any contaminated materials is critical. The following step-by-step protocol should be followed in accordance with your institution's EHS regulations.

Step 1: Waste Segregation and Collection

Proper segregation of chemical waste is essential to prevent dangerous reactions.[3]

- Solid Waste: All solid materials contaminated with **Eupatin**, such as gloves, pipette tips, weighing papers, and empty vials, should be collected in a dedicated and clearly labeled hazardous waste container.[4][5] The label must include the words "Hazardous Waste," the chemical name "**Eupatin**," and the date of accumulation.[6]
- Liquid Waste: All solutions containing **Eupatin**, including unused experimental solutions and contaminated solvents, must be collected in a separate, leak-proof, and clearly labeled hazardous waste container.[4][5]

Step 2: Waste Storage

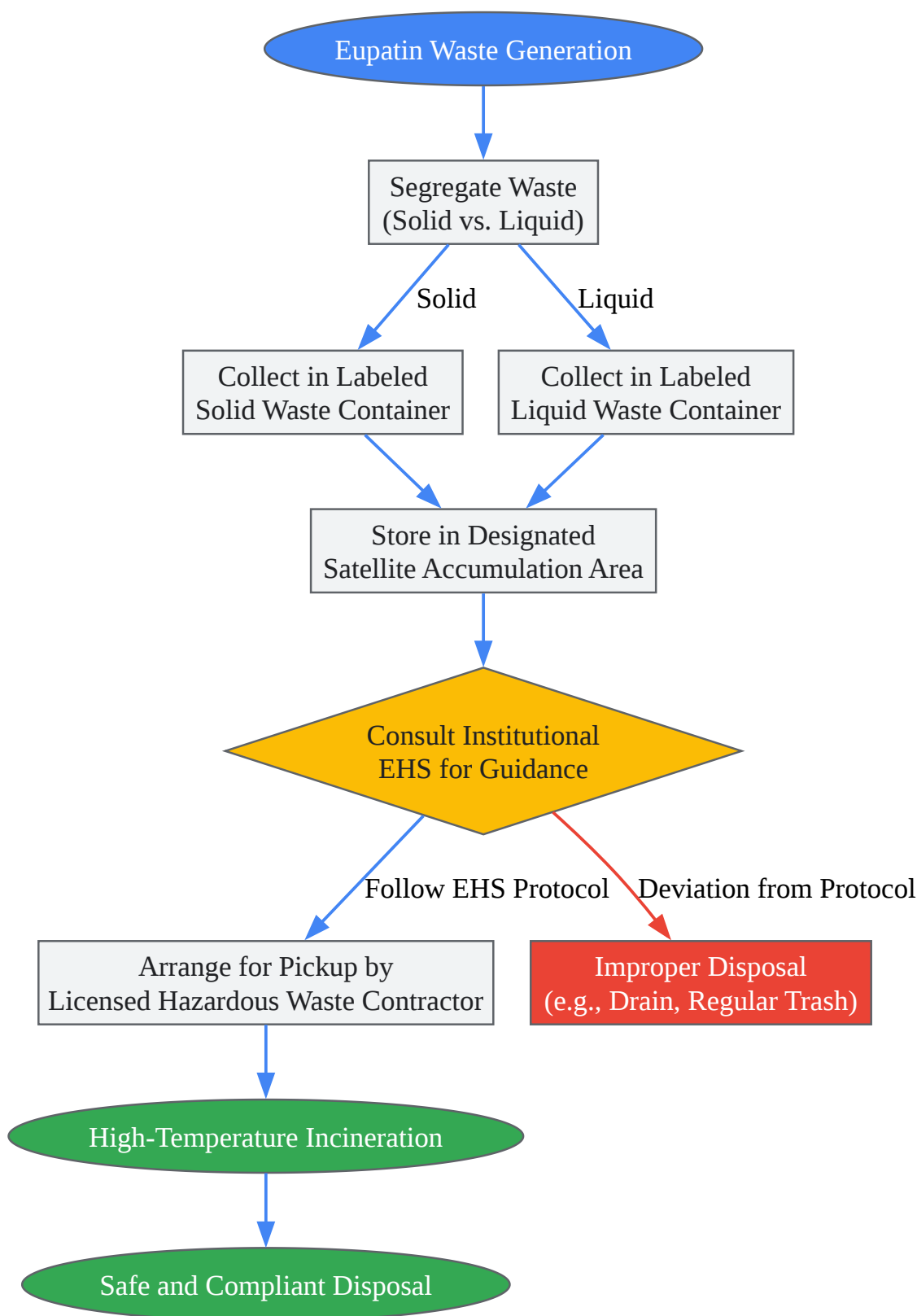
- Store waste containers in a designated and secure satellite accumulation area.[3][4]
- Ensure containers are kept tightly sealed to prevent spills or evaporation.[4][6]
- Store **Eupatin** waste away from incompatible materials.[3][4]

Step 3: Final Disposal

- Consult EHS: The most critical step is to consult your institution's Environmental Health and Safety (EHS) department for specific disposal instructions.[\[4\]](#)
- Incineration: High-temperature incineration by a licensed hazardous waste disposal facility is the preferred method for the complete destruction of bioactive compounds.[\[4\]](#)[\[7\]](#)
- Do Not Dispose Down the Drain: Under no circumstances should **Eupatin** or its solutions be disposed of down the sink.[\[4\]](#)[\[8\]](#) This is to prevent the release of this biologically active compound into the water system.[\[8\]](#)

Experimental Workflow for Eupatin Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Eupatin**.



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Caption: Logical workflow for the proper disposal of **Eupatin** waste.

Disclaimer: This document provides general guidance. Always prioritize your institution's specific protocols and consult with your EHS department for any questions or concerns regarding the safe disposal of **Eupatin**.

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